

Oltipraz-d3: A Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: **Oltipraz-d3**

Cat. No.: **B12413652**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical and physical properties of **Oltipraz-d3**, a deuterated analog of the chemopreventive agent Oltipraz. The information is compiled to support research, scientific analysis, and drug development activities. While specific experimental data for the deuterated form is limited, this guide leverages available information on both **Oltipraz-d3** and its non-deuterated counterpart, Oltipraz, to provide a thorough resource.

Chemical and Physical Data

The following table summarizes the key chemical and physical properties of **Oltipraz-d3**. It is important to note that where specific data for the deuterated isotopologue is unavailable, information for the parent compound, Oltipraz, is provided as a reference and is indicated accordingly.

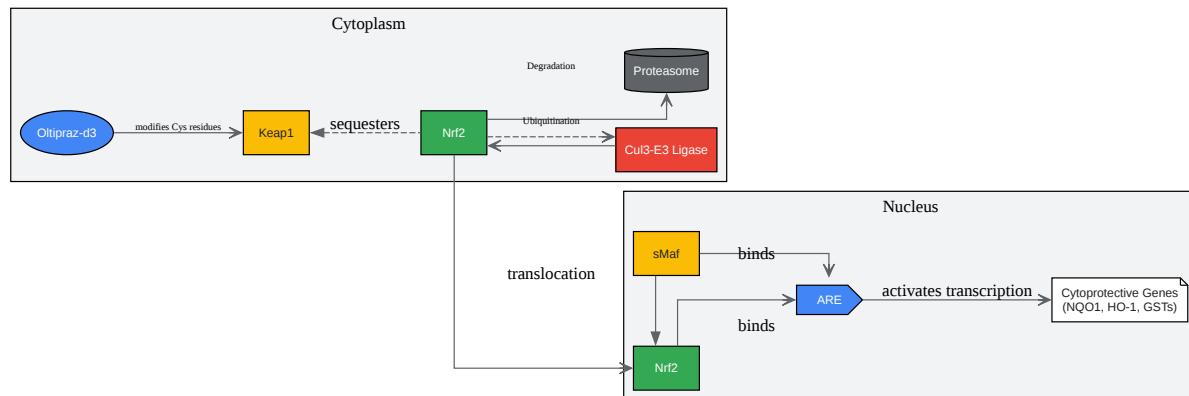
| Property | Value | Source |
|----------------------------------------|----------------------------------------------------------------------------|---------------------|
| Chemical Name | 4-(methyl-d3)-5-(pyrazin-2-yl)-3H-1,2-dithiole-3-thione | N/A |
| Molecular Formula | C ₈ H ₉ D ₃ N ₂ S ₃ | [1] |
| Molecular Weight | 229.36 g/mol | [1] |
| CAS Number | 64224-21-1 (unlabeled) | [1] |
| Appearance | Solid | [2] |
| Melting Point | Not available | N/A |
| Boiling Point | Not available | N/A |
| Flash Point | 176 °C | [1] |
| Solubility | Soluble in DMSO (\geq 22.6 mg/mL for Oltipraz) | [2] |
| Poorly soluble in water (for Oltipraz) | N/A | |

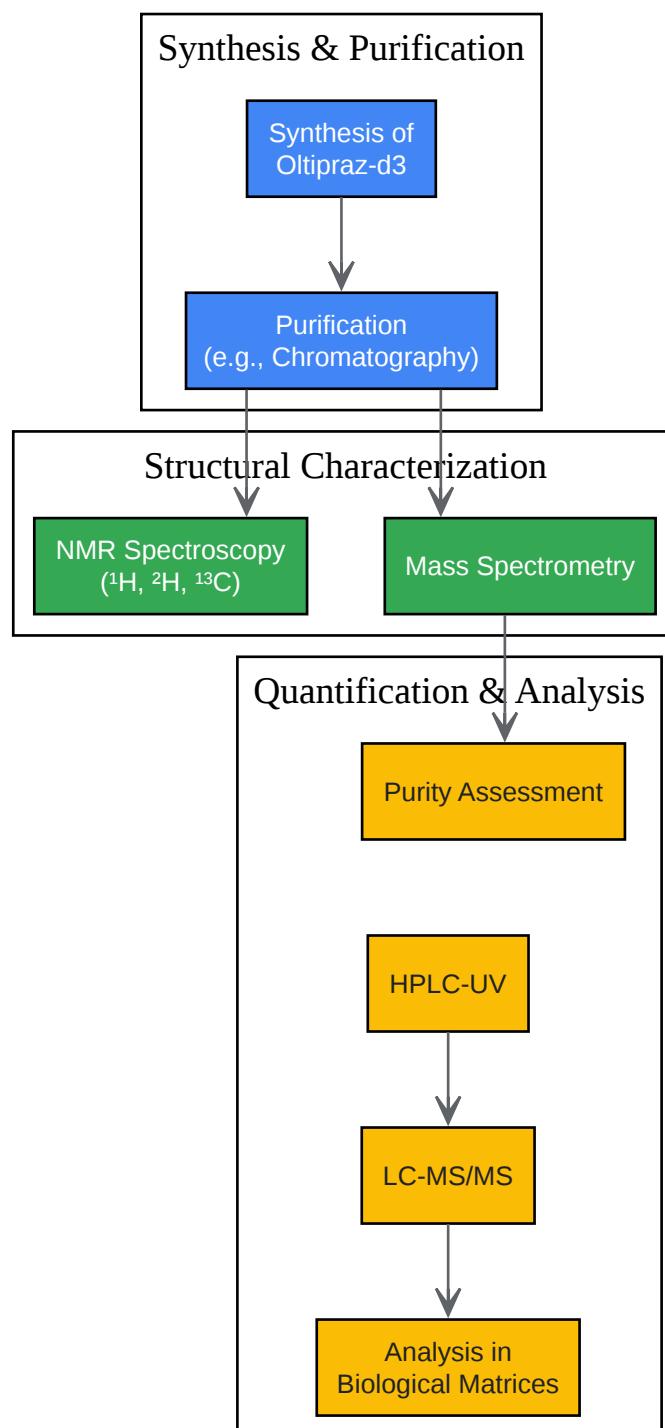
Mechanism of Action: Nrf2 Signaling Pathway

Oltipraz is a potent activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical cellular defense mechanism against oxidative and electrophilic stress.^[3] The deuteration in **Oltipraz-d3** is not expected to alter this fundamental mechanism of action.

Under basal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor protein, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its ubiquitination and subsequent proteasomal degradation. Oltipraz, an electrophilic compound, is believed to react with specific cysteine residues on Keap1. This interaction disrupts the Keap1-Nrf2 complex, leading to the stabilization and nuclear translocation of Nrf2. Once in the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of a battery of cytoprotective genes. This binding initiates the transcription of various phase II detoxification enzymes and antioxidant proteins, including NAD(P)H:quinone oxidoreductase 1 (NQO1), heme oxygenase-1 (HO-1), and various glutathione S-transferases

(GSTs). The upregulation of these genes enhances the cell's capacity to neutralize reactive oxygen species and detoxify carcinogens.[4]





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